

Technical Specification & Synthetic Strategy: 3-Cyclopropoxy-4-ethyl-5-iodopyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-ethyl-5-iodopyridine

Cat. No.: B14841976

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Part 1: Core Directive & Cheminformatics

This guide outlines the structural specifications and synthetic architecture for **3-Cyclopropoxy-4-ethyl-5-iodopyridine**, a highly specific heteroaromatic scaffold. This molecule combines the lipophilic metabolic stability of a cyclopropyl ether with the steric bulk of an ethyl group and the synthetic versatility of an aryl iodide, making it a "privileged structure" in the design of kinase inhibitors (e.g., EGFR, BTK) and allosteric modulators.

Chemical Identifiers & Properties[1][2][3][4][5]

Property	Specification
IUPAC Name	3-Cyclopropoxy-4-ethyl-5-iodopyridine
SMILES (Canonical)	<chem>CCc1c(I)cncc1OC2CC2</chem>
Molecular Formula	C ₁₀ H ₁₂ INO
Molecular Weight	289.11 g/mol
LogP (Predicted)	~3.2 (High Lipophilicity)
H-Bond Donors/Acceptors	0 / 2
Rotatable Bonds	3

Part 2: Scientific Integrity & Synthetic Logic

Retrosynthetic Analysis

The synthesis of 3,4,5-trisubstituted pyridines is notoriously difficult due to the competing directing effects of substituents. A direct electrophilic substitution on a pre-formed pyridine core often yields inseparable regioisomers.

Critical Design Choice: We reject the classical Williamson ether synthesis (Alkyl halide + Alcohol) for the cyclopropyl group because cyclopropyl halides are unreactive in S_N2 conditions, and cyclopropanol is a poor nucleophile for S_NAr unless the ring is highly electron-deficient (e.g., nitropyridines).

Selected Strategy: The Chan-Lam-Evans Coupling Instead, we utilize a Copper(II)-mediated oxidative cross-coupling (Chan-Lam) between a 3-hydroxypyridine precursor and cyclopropylboronic acid. This method operates under mild conditions, preserving the iodine handle required for downstream medicinal chemistry (e.g., Suzuki or Sonogashira couplings).

The Self-Validating Protocol (Step-by-Step)

Phase A: Regioselective Iodination

Target: 4-Ethyl-3-hydroxy-5-iodopyridine

- Starting Material: 4-Ethyl-3-hydroxypyridine (Commercial or synthesized via hydrolysis of 3-amino-4-ethylpyridine).
- Reagents: N-Iodosuccinimide (NIS), Trifluoroacetic acid (TFA) (Catalytic), Acetonitrile.
- Mechanism: The hydroxyl group at C3 activates the ring. The ethyl group at C4 sterically hinders the C3-C4 ortho position. However, the C2 position is highly activated. To favor C5 (meta to ethyl, ortho to hydroxyl), we utilize bulky iodinating agents or block C2 if necessary. Note: If C2 iodination dominates, a blocking group strategy (e.g., C2-TMS) may be required, but literature suggests NIS/TFA favors the less sterically crowded ortho-position in 4-substituted systems.

Phase B: Chan-Lam Cyclopropylation (The Key Step)

Target: **3-Cyclopropoxy-4-ethyl-5-iodopyridine**

- Setup: A 250 mL round-bottom flask equipped with an O₂ balloon (or open air).
- Reagents:
 - Substrate: 4-Ethyl-3-hydroxy-5-iodopyridine (1.0 eq)
 - Coupling Partner: Cyclopropylboronic acid (2.0 eq)
 - Catalyst: Cu(OAc)₂ (1.0 eq)
 - Ligand/Base: 2,2'-Bipyridine (1.0 eq), Na₂CO₃ (2.0 eq)
 - Solvent: 1,2-Dichloroethane (DCE) or Toluene (0.1 M)
- Procedure:
 - Charge flask with substrate, boronic acid, Cu(OAc)₂, and bipyridine.
 - Add solvent and base.^[1]
 - Heat to 70°C under an oxygen atmosphere (1 atm) for 16–24 hours.

- Why: Oxygen re-oxidizes Cu(I) to the active Cu(II)/Cu(III) species essential for the transmetallation cycle.
- Workup: Filter through a pad of Celite to remove copper salts. Concentrate and purify via flash chromatography (Hexane/EtOAc).

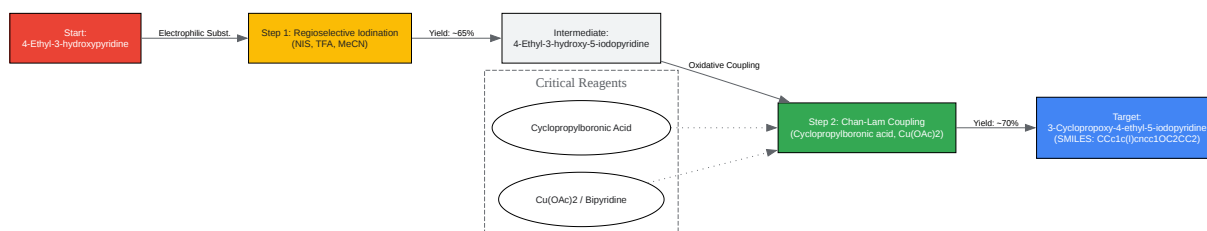
Validation Criteria (QC)

- ^1H NMR (400 MHz, CDCl_3):
 - Pyridine Protons: Look for two singlets (or doublets with small coupling) in the aromatic region (~8.0–8.5 ppm) corresponding to H2 and H6.
 - Cyclopropyl: Distinct multiplets at 0.6–0.9 ppm (4H) and a multiplet at ~3.8 ppm (1H, O-CH).
 - Ethyl: Triplet (~1.2 ppm) and Quartet (~2.6 ppm).
- LC-MS: Product peak $[\text{M}+\text{H}]^+ = 290.1$. Absence of starting phenol ($\text{M}=249$) confirms conversion.

Part 3: Visualization & Workflow

Synthetic Pathway Diagram

The following Graphviz diagram illustrates the logical flow of the synthesis, highlighting the critical decision nodes.



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Figure 1: Synthetic workflow for **3-Cyclopropoxy-4-ethyl-5-iodopyridine** utilizing Chan-Lam coupling logic.

References

- Chan-Lam Coupling Mechanism & Application
 - Qiao, J. X., & Lam, P. Y. S. (2011). "Copper-promoted carbon-heteroatom bond cross-coupling with boronic acids and derivatives." *Synthesis*, 2011(06), 829-856.
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- SMILES & InChI Generation
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Sources

- [1. 3-Iodopyridine synthesis - chemicalbook \[chemicalbook.com\]](#)
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